

# Synthesis of Choline Geranate (CAGE): Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Choline bicarbonate*

CAS No.: 78-73-9

Cat. No.: B1630540

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## Introduction

Choline geranate (CAGE) is a biocompatible deep eutectic solvent (DES) or ionic liquid (IL) that has emerged as a versatile tool in pharmaceutical sciences and drug development.<sup>[1][2]</sup> Synthesized from generally recognized as safe (GRAS) reagents, **choline bicarbonate** and geranic acid, CAGE is noted for its ability to enhance the delivery of both hydrophobic and hydrophilic drugs across physiological barriers.<sup>[1][2]</sup> Its inherent antimicrobial properties further broaden its potential applications.<sup>[2]</sup> This document provides a detailed protocol for the synthesis, purification, and characterization of CAGE, with a focus on the commonly utilized 1:2 molar ratio of choline to geranic acid, which has demonstrated high efficacy in various applications.<sup>[2]</sup>

## Physicochemical Properties of Choline Geranate (1:2 Molar Ratio)

The quantitative data for CAGE synthesized at a 1:2 molar ratio of **choline bicarbonate** to geranic acid are summarized in the table below for easy reference.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Experimental Protocol: Synthesis of Choline Geranate (CAGE)

This protocol details the laboratory-scale synthesis of CAGE via a salt metathesis reaction.

### Materials and Reagents

- **Choline bicarbonate** solution (80% in water)
- Geranic acid ( $\geq 85\%$ )
- Round bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Water bath
- Rotary evaporator
- Vacuum oven
- Analytical balance

- Karl Fischer titrator (for water content measurement)

## Safety Precautions

- **Choline Bicarbonate:** Causes skin and eye irritation. May cause respiratory irritation.[4][5] Wear appropriate personal protective equipment (PPE), including gloves and safety goggles. [4] Handle in a well-ventilated area.[5]
- Geranic Acid: Handle with care, wearing gloves and safety glasses.
- The synthesis reaction produces carbon dioxide gas. Ensure adequate ventilation to prevent pressure buildup.

## Step-by-Step Synthesis Procedure

- Reactant Preparation:
  - In a 250 mL round bottom flask, weigh 39.58 g (0.2350 mol) of geranic acid.[6]
  - In a separate container, weigh 18.72 g (0.1133 mol) of 80% **choline bicarbonate** solution to achieve a 1:2 molar ratio of choline to geranic acid.[6]
- Reaction:
  - Place the round bottom flask containing geranic acid in a water bath set to approximately 27°C and add a magnetic stir bar.[3]
  - Slowly add the **choline bicarbonate** solution dropwise to the geranic acid while stirring.[3] The addition of **choline bicarbonate** will initiate an acid-base reaction, resulting in the evolution of carbon dioxide gas, which drives the reaction to completion.[7]
  - Continue stirring the mixture for approximately 8 hours at 27°C, or until the evolution of CO<sub>2</sub> ceases.[3]
- Purification:
  - After the reaction is complete, remove the bulk of the water from the mixture using a rotary evaporator.

- Transfer the resulting viscous liquid to a vacuum oven and dry for an extended period (e.g., 48 hours) to minimize the water content.[8]
- Characterization and Storage:
  - The final product should be a clear, colorless to yellow viscous liquid.[3]
  - Measure the water content using Karl Fischer titration to ensure the desired level of dryness has been achieved.[3]
  - Confirm the chemical structure of the synthesized CAGE using analytical techniques such as  $^1\text{H}$  NMR and FTIR spectroscopy.[9]
  - Store the final product in a tightly sealed container to prevent moisture absorption, as CAGE is hygroscopic.[3]

## Experimental Workflow



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Caption: Workflow for the synthesis of Choline Geranate (CAGE).

## Characterization of Choline Geranate

### Fourier-Transform Infrared (FTIR) Spectroscopy

The formation of CAGE can be monitored via FTIR spectroscopy. A broad peak around 3300  $\text{cm}^{-1}$  corresponds to the combination of the choline -OH bond and the carboxylic acid in geranic acid.[3] The presence of peaks at approximately 1690  $\text{cm}^{-1}$  (C=O stretch) and 2968  $\text{cm}^{-1}$  (O-H stretch of the carboxylic acid) confirms the presence of the individual components within the deep eutectic solvent.[3]

## Nuclear Magnetic Resonance ( $^1\text{H}$ NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy is used to confirm the structure of CAGE. The chemical shifts in the  $^1\text{H}$  NMR spectrum of CAGE will differ from those of the individual starting materials, particularly for the protons located near the quaternary nitrogen atom of choline, indicating a strong anionic effect from the geranate.[9]

## Applications in Drug Development

CAGE has demonstrated significant potential in various biomedical applications. Its ability to solubilize both hydrophobic and hydrophilic drugs makes it a valuable tool for formulation development.[2] Furthermore, CAGE has been shown to enhance the transdermal and oral delivery of therapeutic agents.[2] Its inherent antimicrobial and anti-biofilm properties are also being explored for applications in treating infections.[2]

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